

CAS number and molecular weight of 1-Boc-pyrrolidine-3-carboxylic acid

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Compound of Interest

Compound Name: **1-Boc-pyrrolidine-3-carboxylic acid**

Cat. No.: **B054565**

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In-Depth Technical Guide: 1-Boc-pyrrolidine-3-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **1-Boc-pyrrolidine-3-carboxylic acid**, a heterocyclic compound widely utilized as a building block in medicinal chemistry and drug discovery. This document outlines its chemical properties, and stereoisomeric forms, and provides a representative synthetic workflow.

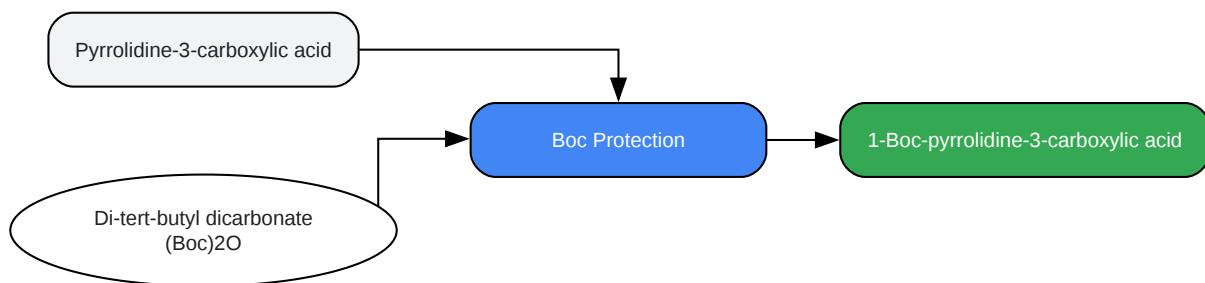
Physicochemical Properties

1-Boc-pyrrolidine-3-carboxylic acid is a proline derivative protected at the nitrogen atom by a tert-butyloxycarbonyl (Boc) group. This protecting group strategy is common in peptide synthesis and the construction of complex organic molecules. The compound exists as a racemic mixture and as individual (R) and (S) enantiomers, each with distinct properties and applications.

Property	Value	Citations
Molecular Formula	C ₁₀ H ₁₇ NO ₄	[1] [2]
Molecular Weight	215.25 g/mol	[1] [3] [4]
CAS Number	59378-75-5 (racemate)	[1] [2] [3] [5] [6]
	72925-16-7 ((R)-enantiomer)	
	140148-70-5 ((S)-enantiomer)	[4]
Appearance	Powder	
Melting Point	133-138 °C (racemate)	[3]
	138-143 °C ((R)-enantiomer)	
	140-145 °C ((S)-enantiomer)	

Synthetic Workflow

The synthesis of **1-Boc-pyrrolidine-3-carboxylic acid** is a fundamental process for its application as a versatile building block. The following diagram illustrates a common synthetic route.



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Caption: Synthetic pathway for **1-Boc-pyrrolidine-3-carboxylic acid**.

Experimental Protocol: Boc Protection of Pyrrolidine-3-carboxylic acid

This protocol describes a general procedure for the synthesis of **1-Boc-pyrrolidine-3-carboxylic acid** from pyrrolidine-3-carboxylic acid.

Materials:

- Pyrrolidine-3-carboxylic acid
- Di-tert-butyl dicarbonate ((Boc)₂O)
- Sodium hydroxide (NaOH)
- Dioxane
- Water
- Ethyl acetate
- Hydrochloric acid (HCl)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)

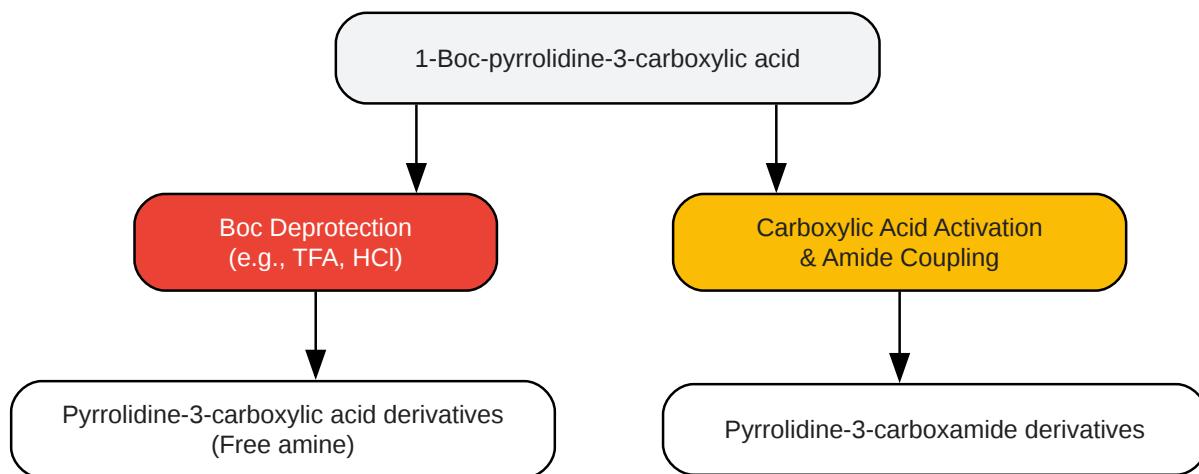
Procedure:

- Dissolution: Dissolve pyrrolidine-3-carboxylic acid in an aqueous solution of sodium hydroxide.
- Reaction Mixture: Add a solution of di-tert-butyl dicarbonate in dioxane to the reaction mixture.
- Reaction Conditions: Stir the mixture vigorously at room temperature for 12-24 hours.
- Work-up:

- Concentrate the reaction mixture under reduced pressure to remove the dioxane.
- Wash the aqueous residue with ethyl acetate to remove any unreacted $(\text{Boc})_2\text{O}$.
- Acidify the aqueous layer to a pH of approximately 2-3 with cold 1N HCl.
- Extraction: Extract the product from the acidified aqueous layer with ethyl acetate (3x).
- Drying and Concentration: Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purification: The crude product can be further purified by recrystallization or column chromatography.

Logical Relationship: Application in Synthesis

1-Boc-pyrrolidine-3-carboxylic acid serves as a crucial starting material or intermediate in the synthesis of more complex molecules, particularly in the development of novel therapeutic agents. Its bifunctional nature, possessing a protected amine and a carboxylic acid, allows for selective chemical modifications.



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Caption: Role as a synthetic intermediate.

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References

- 1. 1-Boc-pyrrolidine-3-carboxylic acid - Safety Data Sheet [chemicalbook.com]
- 2. 1-Boc-pyrrolidine-3-carboxylic acid | CymitQuimica [cymitquimica.com]
- 3. chembk.com [chembk.com]
- 4. (3S)-1-[(tert-butoxy)carbonyl]pyrrolidine-3-carboxylic acid | C10H17NO4 | CID 1512492 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 1-Boc-pyrrolidine-3-carboxylic acid | 59378-75-5 [chemicalbook.com]
- 6. 1-Boc-pyrrolidine-3-carboxylic acid, 99% | Fisher Scientific [fishersci.ca]
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